Application Note: Cellular Profiling of 6-(3-Ethylphenoxy)pyridin-3-amine

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Compound of Interest

Compound Name:	*6-(3-Ethylphenoxy)pyridin-3-amine*
CAS No.:	*1016772-75-0*
Cat. No.:	*B3199131*

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Functional Validation of a Privileged Kinase Inhibitor Scaffold

Abstract & Introduction

6-(3-Ethylphenoxy)pyridin-3-amine (CAS: 1016772-75-0) represents a "privileged scaffold" in medicinal chemistry, specifically within the design of Type II kinase inhibitors targeting Receptor Tyrosine Kinases (RTKs) such as c-Met (HGFR) and VEGFR. The molecule features a 3-amino pyridine core—serving as a critical hinge-binding motif—linked to a lipophilic 3-ethylphenoxy tail designed to occupy the hydrophobic back-pocket (selectivity pocket) of the kinase ATP-binding site.

This Application Note provides a comprehensive guide for the cellular characterization of this scaffold. Unlike biochemical assays, cell-based workflows account for membrane permeability, intracellular ATP competition, and off-target cytotoxicity.

Key Applications:

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- Fragment-Based Drug Discovery (FBDD): Validating the "ligand efficiency" of the core scaffold.
- Lead Optimization: Assessing the impact of the 3-ethyl substitution on cellular potency compared to methyl- or chloro- analogues.
- Mechanism of Action (MoA): Confirming ATP-competitive inhibition in live cells.

Experimental Design Strategy

To rigorously validate **6-(3-Ethylphenoxy)pyridin-3-amine**, we employ a "Target-to-Phenotype" funnel. This ensures that observed phenotypic effects (cell death) are causally linked to specific target engagement, rather than general toxicity.

The Validation Triad:

- Target Engagement (NanoBRET™): Does the molecule enter the cell and bind the kinase ATP pocket?
- Functional Signaling (In-Cell Western): Does binding inhibit downstream phosphorylation (e.g., p-ERK/p-AKT)?
- Phenotypic Outcome (CellTiter-Glo®): Does pathway inhibition lead to growth arrest in dependent cell lines?

Protocol 1: Intracellular Target Engagement (NanoBRET™)

Objective: Quantify the affinity (IC50) of **6-(3-Ethylphenoxy)pyridin-3-amine** for a specific kinase (e.g., c-Met) in live HEK293 cells, independent of downstream signaling.

Mechanism: This assay uses Bioluminescence Resonance Energy Transfer (BRET). The target kinase is fused to a luciferase (NanoLuc). A cell-permeable "tracer" (fluorescent inhibitor) binds the kinase, creating a BRET signal. The test compound displaces the tracer, resulting in a loss of signal.

Materials

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- Cell Line: HEK293 (transiently transfected with NanoLuc-Kinase fusion).
- Reagents: NanoBRET™ TE Intracellular Kinase Assay (Promega), Plasmid DNA (NanoLuc-cMet).
- Compound: **6-(3-Ethylphenoxy)pyridin-3-amine** (10 mM stock in DMSO).

Step-by-Step Protocol

- Transfection (Day 1):
  - Plate HEK293 cells at 2 x 10^5 cells/mL in 6-well plates.
  - Transfect with NanoLuc-Kinase fusion vector and Carrier DNA (ratio 1:9) using FuGENE HD. Incubate for 20–24 hours.
- Harvest & Resuspension (Day 2):
  - Trypsinize cells and resuspend in Opti-MEM (without phenol red) at 2 x 10^5 cells/mL.
- Tracer & Compound Addition:
  - Tracer: Add the cell-permeable tracer (at determined K_d_app concentration, typically 0.5 µM).
  - Compound: Prepare a 10-point serial dilution of **6-(3-Ethylphenoxy)pyridin-3-amine** in DMSO (Top concentration: 100 µM).
  - Critical Step: Maintain final DMSO concentration at 0.1% across all wells to prevent solvent artifacts.
- Incubation:
  - Dispense cells + tracer + compound into white, non-binding 96-well plates.
  - Incubate for 2 hours at 37°C / 5% CO2. This allows the compound to equilibrate and compete with the tracer.
- Detection:

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- Add NanoBRET™ Nano-Glo Substrate/Extracellular Inhibitor solution (3X).
- Measure donor emission (450nm) and acceptor emission (610nm) on a BRET-compatible plate reader (e.g., BMG CLARIOstar).

- Data Analysis:
  - Calculate BRET Ratio: (Emission 610nm / Emission 450nm).
  - Convert to % Occupancy and fit to a sigmoidal dose-response curve (4-parameter logistic).

Protocol 2: Functional Signaling (In-Cell Western)

Objective: Confirm that target binding translates to inhibition of autophosphorylation and downstream signaling (MAPK pathway).

Rationale: The "3-ethylphenoxy" moiety is designed to improve potency. We must verify this by monitoring the phosphorylation status of the receptor (e.g., p-Met Y1234/1235) and downstream effector (p-ERK1/2).

Materials

- Cell Line: MKN-45 (Gastric carcinoma, c-Met addicted) or EBC-1.
- Antibodies:
  - Primary: Rabbit anti-p-Met (Tyr1234/1235), Mouse anti-Total Met.
  - Secondary: IRDye® 800CW (Rabbit), IRDye® 680RD (Mouse).
- Fixation: 4% Paraformaldehyde (PFA).

Step-by-Step Protocol

- Seeding:
  - Seed MKN-45 cells (15,000 cells/well) in a black-walled, clear-bottom 96-well plate. Incubate overnight.

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- Starvation & Treatment:
  - Serum-starve cells (0.1% FBS) for 4 hours to reduce basal noise.
  - Treat with serial dilutions of **6-(3-Ethylphenoxy)pyridin-3-amine** for 1 hour.
  - Stimulation (Optional): If using non-constitutive lines (e.g., A549), stimulate with HGF (50 ng/mL) for 15 minutes after compound incubation.
- Fixation & Permeabilization:
  - Remove media. Immediately fix with 4% PFA for 20 mins at RT.
  - Wash 3x with PBS. Permeabilize with 0.1% Triton X-100 for 10 mins.
- Blocking & Staining:
  - Block with Odyssey® Blocking Buffer for 1 hour.
  - Incubate with Primary Antibodies (1:1000) overnight at 4°C.
  - Normalization: Co-stain for Total Protein (Total Met or Total ERK) to normalize for cell number variations.
- Detection:
  - Wash 5x with PBS-T (0.1% Tween-20).
  - Incubate with IRDye secondary antibodies (1:5000) for 1 hour in the dark.
  - Scan plate on LI-COR Odyssey Imaging System.
- Analysis:
  - Calculate Ratio: (Signal 800nm [Phospho] / Signal 680nm [Total]).
  - Plot Inhibition Curves to determine IC50.

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Data Presentation & Visualization

Pathway Diagram: Mechanism of Action

The following diagram illustrates the interference of **6-(3-Ethylphenoxy)pyridin-3-amine** within the RTK signaling cascade.

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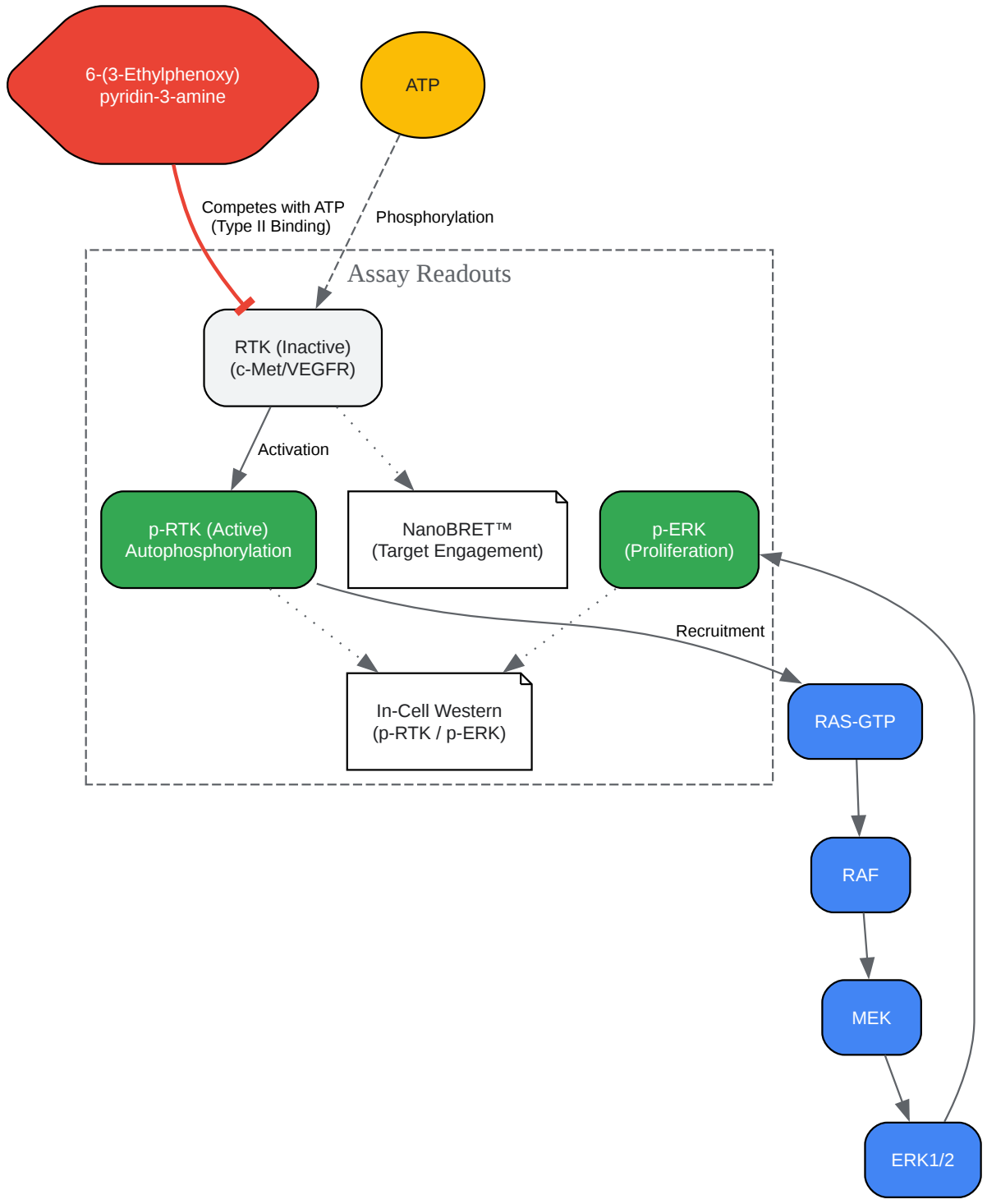

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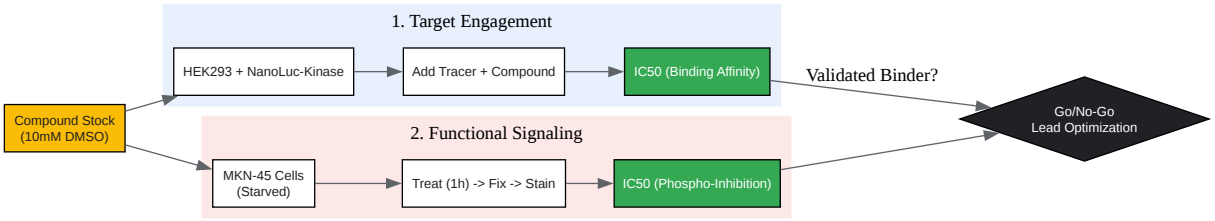
Caption: Mechanism of Action showing ATP-competitive inhibition at the RTK hinge region and corresponding assay readouts.

Experimental Workflow Diagram

This flowchart details the parallel processing of the compound through the validation funnel.



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Caption: Parallel workflow for validating binding affinity (NanoBRET) and functional potency (In-Cell Western).

Expected Results & Troubleshooting

The following table summarizes typical data ranges for a validated Type II kinase inhibitor fragment based on this scaffold.

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Parameter	Expected Range	Interpretation	Troubleshooting
Solubility	High in DMSO	Lipophilic tail requires careful handling.	If precipitation occurs in media, reduce max concentration to 50 µM.
NanoBRET IC50	0.5 – 5.0 µM	Moderate affinity (typical for fragments).	If IC50 > 10 µM, the ethyl group may be sterically clashing with the gatekeeper residue.
p-Met Inhibition	1.0 – 10 µM	Cellular potency is often lower than binding affinity due to ATP competition (mM levels).	Ensure serum starvation is complete; high serum can mask inhibition.
Cell Viability	> 10 µM (72h)	Fragments rarely show potent monotherapy cytotoxicity.	Use this assay primarily to flag off-target toxicity (e.g., mitochondrial disruption).

Critical Note on Solubility: The 3-ethylphenoxy group significantly increases logP compared to a methoxy group. While this aids membrane permeability, it increases the risk of compound aggregation in aqueous media. Always perform a visual check of the 100 µM well before reading plates.

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